

Vergleichende Studie von Trichlormethylsilan und anderen Trichlorsilanen für hydrophobe Beschichtungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichlormethylsilan*

Cat. No.: *B14281748*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Diese vergleichende Analyse untersucht die Leistung von **Trichlormethylsilan** im Vergleich zu anderen gängigen Trichlorsilanen, insbesondere Octadecyltrichlorsilan (OTS) und fluorierte Analoga wie Perfluoroctyltrichlorsilan (FOTS), zur Herstellung von hydrophoben und superhydrophoben Oberflächen. Die Wahl des richtigen Silans ist entscheidend für die Erzielung der gewünschten Wasserabweisung, Haltbarkeit und Oberflächenfunktionalität in verschiedenen Forschungs- und Entwicklungsanwendungen.

Zusammenfassung der Leistungsdaten

Die hydrophoben Eigenschaften von Silanbeschichtungen werden primär durch den Kontaktwinkel (WCA), den Abrollwinkel und die Haltbarkeit der Beschichtung bestimmt. Die folgende Tabelle fasst typische Leistungswerte für **Trichlormethylsilan**, Octadecyltrichlorsilan und ein fluoriertes Trichlorsilan zusammen, basierend auf verfügbaren experimentellen Daten. Es ist zu beachten, dass die genauen Werte von den Prozessparametern und dem Substrat abhängen können.

Eigenschaft	Trichlormethylsilan (CH ₃ SiCl ₃)	Octadecyltrichlorsilan (C ₁₈ H ₃₇ SiCl ₃ , OTS)	Perfluoroctyltrichlorsilan (C ₈ F ₁₇ C ₂ H ₄ SiCl ₃ , FOTS)
Wasser-Kontaktwinkel (WCA)	~90° - 110°	>100°, oft bis zu 115° auf glatten Oberflächen	>110°, kann auf strukturierten Oberflächen >150° erreichen
Abrollwinkel	Moderat	Niedrig (<10° auf glatten Oberflächen)	Sehr niedrig (<5° auf superhydrophoben Oberflächen)[1]
Oberflächenenergie	Moderat	Niedrig	Sehr niedrig
Haltbarkeit (Abriebfestigkeit)	Moderat	Gut	Sehr gut
Chemische Stabilität	Gut	Sehr gut	Exzellent
Kettenlänge des organischen Restes	Kurz (Methylgruppe)	Lang (C ₁₈ -Alkylkette)	Lang (fluorierte C ₈ -Kette)

Experimentelle Protokolle

Die Herstellung von hydrophoben Beschichtungen mittels Trichlorsilanen erfolgt typischerweise durch chemische Gasphasenabscheidung (CVD) auf einem hydroxylierten Substrat (z.B. Glas, Siliziumwafer).

Detailliertes Protokoll für die chemische Gasphasenabscheidung (CVD)

Dieses Protokoll beschreibt ein allgemeines Verfahren zur Herstellung einer hydrophoben Silan-Monoschicht auf einem Glassubstrat.

1. Substratreinigung und -aktivierung: a. Die Glassubstrate werden zunächst mit einer Piranha-Lösung (eine 3:1-Mischung aus konzentrierter Schwefelsäure und 30%iger Wasserstoffperoxidlösung) für 30 Minuten gereinigt, um organische Verunreinigungen zu

entfernen und die Oberfläche zu hydroxylieren. Achtung: Piranha-Lösung ist extrem ätzend und reaktiv! b. Anschließend werden die Substrate gründlich mit deionisiertem Wasser gespült und unter einem Stickstoffstrom getrocknet. c. Zur weiteren Aktivierung können die Substrate für 10-15 Minuten einer Sauerstoff-Plasma-Behandlung ausgesetzt werden.

2. Silanabscheidung (CVD): a. Die gereinigten und aktivierten Substrate werden in eine Vakuumkammer (Exsikkator oder spezielle CVD-Apparatur) gegeben. b. Ein kleines, offenes Gefäß mit einigen Tropfen des Trichlorsilans (z.B. **Trichlormethylsilan**) wird ebenfalls in die Kammer gestellt. c. Die Kammer wird evakuiert, um eine kontrollierte Atmosphäre zu schaffen. d. Die Abscheidung erfolgt bei Raumtemperatur oder leicht erhöhter Temperatur (z.B. 60-80 °C) über einen Zeitraum von 1 bis 12 Stunden. Die genauen Parameter hängen vom spezifischen Silan und dem gewünschten Schichtgrad ab.
3. Nachbehandlung: a. Nach der Abscheidung wird die Kammer mit einem inerten Gas (z.B. Stickstoff) belüftet. b. Die beschichteten Substrate werden aus der Kammer genommen und mit einem geeigneten organischen Lösungsmittel (z.B. Toluol oder Hexan) gespült, um überschüssiges, nicht gebundenes Silan zu entfernen. c. Abschließend werden die Substrate bei 100-120 °C für 30-60 Minuten ausgehärtet, um die kovalente Bindung der Silanmoleküle an die Oberfläche und die Vernetzung der Siloxan-Schicht zu vervollständigen.

Messung des Kontakt- und Abrollwinkels

Die hydrophoben Eigenschaften der beschichteten Oberflächen werden durch die Messung des statischen Kontaktwinkels und des Abrollwinkels eines Wassertropfens charakterisiert. Ein Goniometer wird verwendet, um einen Wassertropfen definierter Größe (typischerweise 5-10 µL) auf die Oberfläche aufzubringen und den Winkel zwischen der Flüssigkeits-Gas-Grenzfläche und der festen Oberfläche zu messen. Für den Abrollwinkel wird die Probe geneigt, bis der Tropfen zu rollen beginnt.

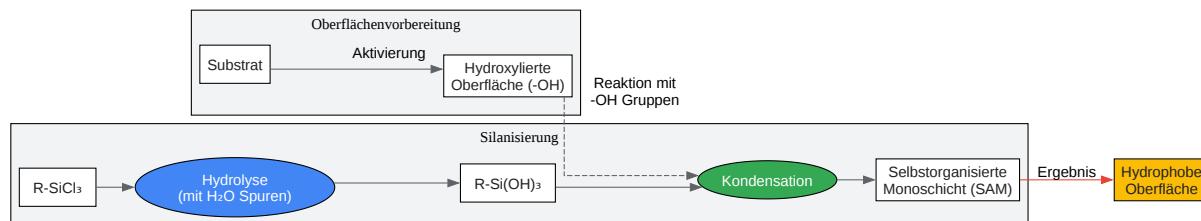
Haltbarkeitstests

Die mechanische Beständigkeit der hydrophoben Beschichtung wird häufig durch Abriebtests bewertet. Ein gängiges Verfahren ist der "Steel Wool"-Test, bei dem ein mit Stahlwolle bestückter Stempel mit definiertem Druck eine bestimmte Anzahl von Zyklen über die Oberfläche bewegt wird. Die Veränderung des Kontaktwinkels vor und nach dem Test dient als Maß für die Abriebfestigkeit.

Visualisierungen

Chemischer Reaktionsmechanismus

Die Bildung der hydrophoben Schicht basiert auf der Hydrolyse der Trichlorsilan-Gruppe in Gegenwart von Wasserspuren auf der Substratoberfläche, gefolgt von einer Kondensationsreaktion mit den Hydroxylgruppen der Oberfläche und benachbarten Silanol-Molekülen. Dies führt zur Bildung einer kovalent gebundenen, selbstorganisierten Monoschicht (SAM).

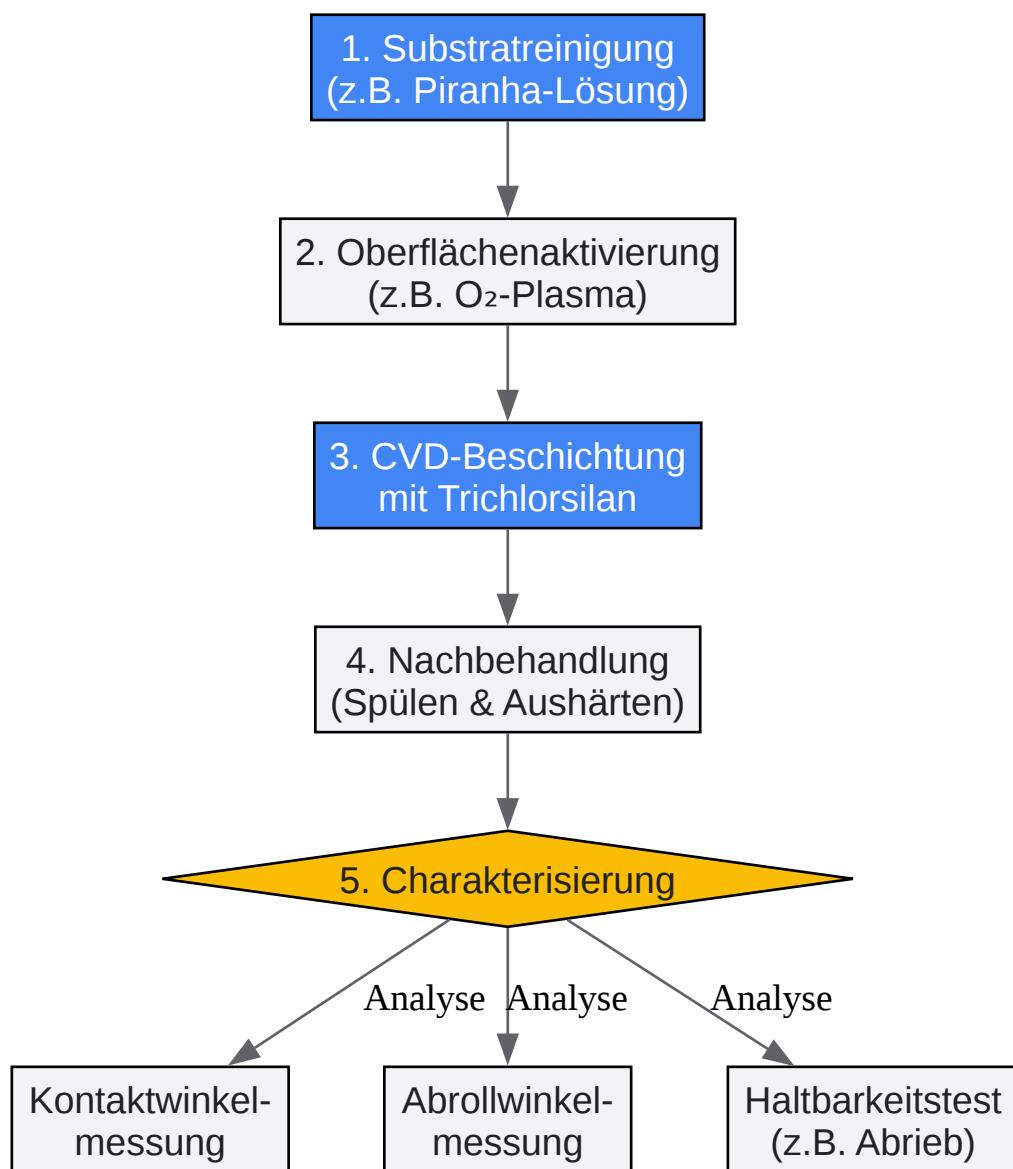


[Click to download full resolution via product page](#)

Abbildung 1: Reaktionsweg der Silanisierung auf einer hydroxylierten Oberfläche.

Experimenteller Arbeitsablauf

Der folgende Graph veranschaulicht den schrittweisen Prozess zur Herstellung und Charakterisierung der hydrophoben Beschichtungen.



[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Arbeitsablauf zur Herstellung und Prüfung hydrophober Beschichtungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Vergleichende Studie von Trichlormethylsilan und anderen Trichlorsilanen für hydrophobe Beschichtungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14281748#vergleichende-studie-von-trichlormethylsilan-und-anderen-trichlorsilanen-f-r-hydrophobe-beschichtungen>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com